

2-(BenzylOxy)ethanamine hydrochloride molecular weight

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Compound of Interest

Compound Name: 2-(BenzylOxy)ethanamine
hydrochloride

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An In-depth Technical Guide on the Molecular Weight of **2-(BenzylOxy)ethanamine Hydrochloride**

This guide provides a focused examination of the molecular weight of **2-(BenzylOxy)ethanamine hydrochloride**, a key parameter for researchers, scientists, and professionals in drug development.

Chemical Identity and Molecular Weight

2-(BenzylOxy)ethanamine hydrochloride is the hydrochloride salt of 2-(BenzylOxy)ethanamine. The addition of hydrogen chloride (HCl) to the parent amine results in the formation of the salt, which has distinct physical and chemical properties, including a different molecular weight.

Quantitative Data

The fundamental quantitative data for **2-(BenzylOxy)ethanamine hydrochloride** and its parent compound are summarized below.

Property	2-(BenzylOxy)ethanamine Hydrochloride	2-(BenzylOxy)ethanamine (Free Base)
CAS Number	10578-75-3	38336-04-8
Chemical Formula	<chem>C9H14ClNO</chem> [1] [2]	<chem>C9H13NO</chem> [3] [4] [5]
Molecular Weight	187.67 g/mol [1] , approximately 187.66656 g/mol [2]	151.21 g/mol [4] [5]
Synonyms	2-Aminoethyl benzyl ether hydrochloride, [2-(benzylOxy)ethyl]amine hydrochloride	2-(Phenylmethoxy)ethanamine

Methodological Considerations for Molecular Weight Determination

The molecular weight of a chemical compound is a fundamental property derived from its molecular formula. The formula is typically determined through a combination of elemental analysis and mass spectrometry.

Experimental Protocols

Mass Spectrometry: High-resolution mass spectrometry (HRMS) is the primary technique used to determine the accurate mass of a molecule.

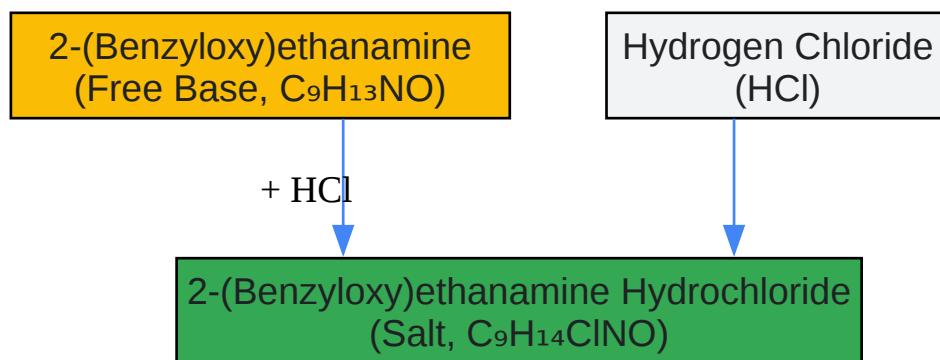
- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, most commonly using Electrospray Ionization (ESI). ESI is a soft ionization technique that keeps the molecule intact, allowing for the observation of the molecular ion. For **2-(BenzylOxy)ethanamine hydrochloride**, the parent amine would be observed as a protonated molecule $[M+H]^+$ in positive ion mode.

- Mass Analysis: The mass-to-charge ratio (m/z) of the resulting ions is measured by a high-resolution mass analyzer (e.g., Time-of-Flight or Orbitrap).
- Data Interpretation: The instrument provides a precise m/z value, which is used to deduce the elemental composition and confirm the molecular formula. The molecular weight is then calculated from this formula using the isotopic masses of the constituent atoms.

Elemental Analysis: This technique determines the percentage composition of carbon, hydrogen, nitrogen, and other elements in the compound. The empirical formula derived from these percentages can be used in conjunction with mass spectrometry data to confirm the molecular formula.

Logical Relationship of the Compound

The relationship between the free base and its hydrochloride salt is a simple acid-base reaction. This logical flow is critical for understanding the properties of the hydrochloride salt form, which is often preferred in pharmaceutical applications for its increased stability and solubility.



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Caption: Formation of the hydrochloride salt.

Note: The complex requirements for signaling pathways and other detailed visualizations are not applicable to the specific topic of a compound's molecular weight, which is a fundamental, singular chemical property. The information and diagrams provided are tailored to be relevant to the core subject matter.

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